

An In-depth Technical Guide to Cerous Carbonate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Cerium(III) carbonate

CAS No.: 537-01-9

Cat. No.: B1595624

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Introduction to Cerium(III) Carbonate

Cerium(III) carbonate, also known as cerous carbonate, is an inorganic salt with the chemical formula $\text{Ce}_2(\text{CO}_3)_3$.^[1] It is a key member of the rare earth carbonate family and serves as a critical precursor in the synthesis of various advanced cerium compounds, most notably cerium(IV) oxide (CeO_2), a material with extensive applications in catalysis, ceramics, and nanotechnology.^[2] This guide provides a comprehensive overview of cerous carbonate for researchers, scientists, and drug development professionals, delving into its fundamental chemical and physical properties, synthesis methodologies, and diverse applications, including its emerging role in the biomedical field.

Chemical Identity and Physicochemical Properties

Cerous carbonate is typically a white or slightly beige, odorless powder.^{[2][3]} It is practically insoluble in water but readily dissolves in dilute mineral acids, a reaction that produces carbon dioxide gas.^{[2][4][5]} The compound is most commonly available in its hydrated form, denoted as $\text{Ce}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$, where the number of water molecules can vary.^{[6][7]}

Table 1: Core Chemical and Physical Properties of Cerous Carbonate

Property	Value	Source(s)
Chemical Formula	Ce ₂ (CO ₃) ₃ (anhydrous)	[1][2]
Ce ₂ (CO ₃) ₃ ·xH ₂ O (hydrated)	[6][7]	
Molecular Weight	460.26 g/mol (anhydrous basis)	[1][2][7][8]
IUPAC Name	Cerium(III) carbonate	[1]
Synonyms	Cerous carbonate, Dicerium tricarbonat	[1][8]
Appearance	White or slightly beige solid/powder	[2][3]
Solubility in Water	Insoluble / Negligible	[1][6][9]
Melting Point	Decomposes at ~500 °C (932 °F)	[1]
CAS Number	537-01-9 (anhydrous)	[1][8]
54451-25-1 (hydrated)	[7][9][10]	

Synthesis Methodologies for Cerous Carbonate

The synthesis of cerous carbonate is pivotal for controlling the physicochemical properties of the final product, which in turn dictates its performance in various applications. Methods range from traditional aqueous precipitation to more advanced non-aqueous techniques that offer greater control over particle morphology and size.

Conventional Aqueous Precipitation

The most common industrial method involves the precipitation of a soluble cerium(III) salt, such as cerium(III) chloride or nitrate, with an alkali metal carbonate (e.g., sodium carbonate) in an aqueous solution. While straightforward, this method can lead to less control over particle size and morphology.

Homogeneous Precipitation in a Non-Aqueous Medium

A more refined approach is homogeneous precipitation, which allows for the slow generation of carbonate ions, leading to controlled particle growth.[2] This technique can yield well-defined nanostructures, which is highly desirable for catalytic and biomedical applications.[2] One such method utilizes the decomposition of 1,1'-carbonyldiimidazole (CDI) in a non-aqueous solvent like acetone to provide a controlled release of CO₂, which then forms carbonate ions for precipitation.[2]

Experimental Protocol: Homogeneous Precipitation of Cerous Carbonate Nanoplates

This protocol describes a laboratory-scale synthesis adapted from modern methodologies for producing cerous carbonate with controlled morphology.[2]

Materials:

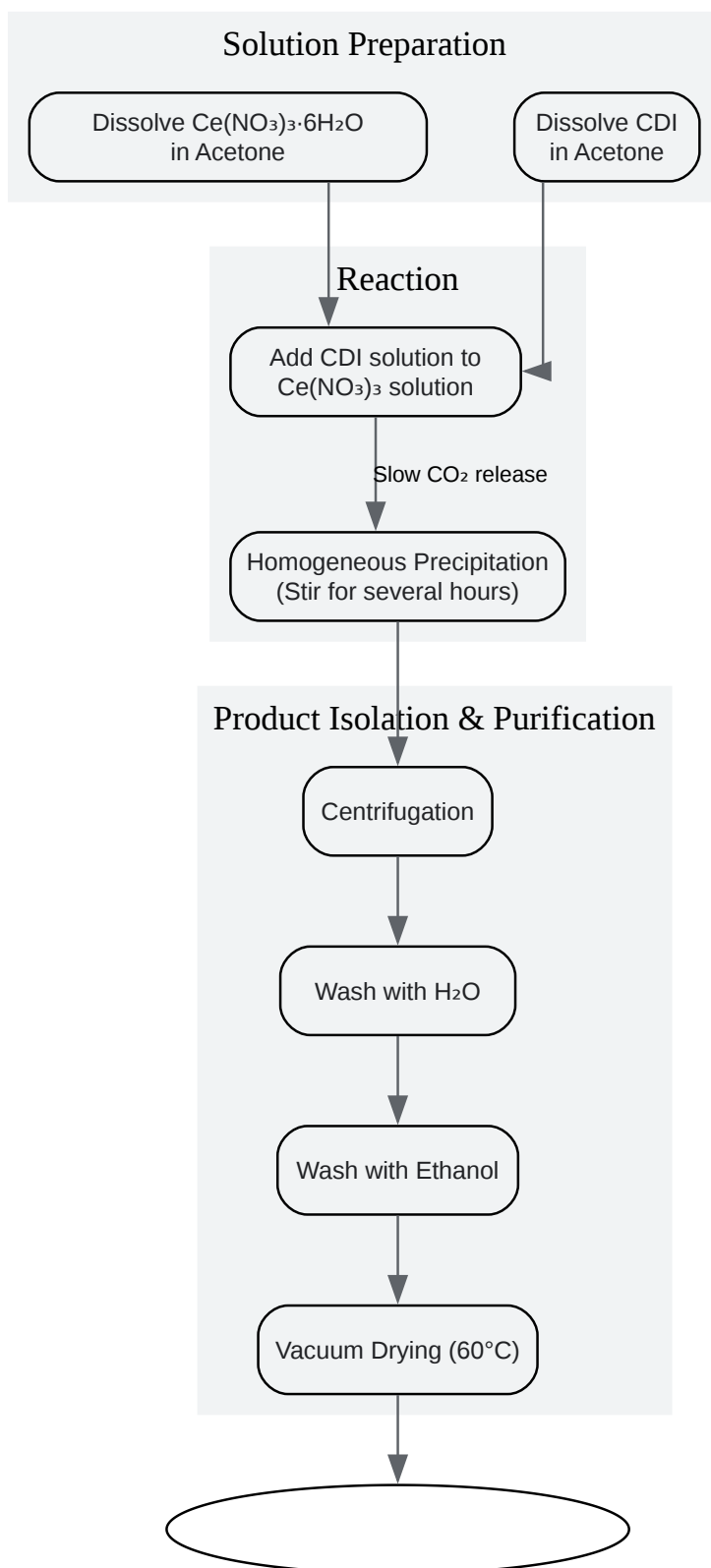
- Cerium(III) nitrate hexahydrate (Ce(NO₃)₃·6H₂O)
- 1,1'-Carbonyldiimidazole (CDI)
- Acetone (anhydrous)
- Deionized water
- Ethanol

Procedure:

- **Solution Preparation:** Prepare a solution of cerium(III) nitrate hexahydrate in acetone. In a separate flask, prepare a solution of 1,1'-carbonyldiimidazole (CDI) in acetone.
- **Precipitation:** Slowly add the CDI solution to the cerium nitrate solution under vigorous stirring at room temperature. The CDI will hydrolyze with residual water to slowly release CO₂, leading to the gradual precipitation of cerous carbonate.
- **Aging:** Allow the resulting suspension to stir for several hours to ensure complete reaction and particle growth.

- Isolation: Centrifuge the suspension to collect the white precipitate.
- Washing: Wash the precipitate sequentially with deionized water and ethanol to remove unreacted precursors and byproducts. Repeat the washing steps three times.
- Drying: Dry the final product in a vacuum oven at 60°C overnight.

This self-validating protocol ensures high purity by using volatile solvents and byproducts that are easily removed during the washing and drying stages. The slow, controlled precipitation minimizes the inclusion of impurities within the crystal lattice.



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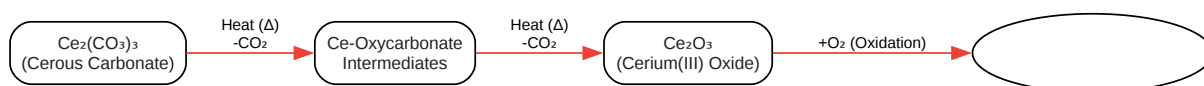
Workflow for the synthesis of cerous carbonate via homogeneous precipitation.

Key Reactions: Thermal Decomposition

One of the most significant reactions of cerous carbonate is its thermal decomposition (calcination) to produce cerium(IV) oxide (CeO_2).^[4] This transformation is fundamental to many of its applications, as CeO_2 is often the desired active material. The decomposition process typically occurs at temperatures between 500-650°C.^[2] It is not a simple one-step process but proceeds through the formation of intermediate cerium oxycarbonate species before yielding the final oxide.^[11] The Ce^{3+} is oxidized to the more stable Ce^{4+} state during this process.^[11]

The general reaction pathway can be summarized as: $\text{Ce}_2(\text{CO}_3)_3 \rightarrow$ Intermediate Oxycarbonates $\rightarrow \text{Ce}_2\text{O}_3 \rightarrow \text{CeO}_2$ ^[11]

This controlled decomposition is crucial for producing CeO_2 nanomaterials with high surface area and specific structural features, which are retained from the carbonate precursor.^[2]



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Simplified pathway of thermal decomposition of cerous carbonate to cerium oxide.

Applications in Research and Industry

The utility of cerous carbonate is broad, stemming from its role as a precursor to ceria (CeO_2) and other cerium compounds.

Table 2: Major Applications of Cerous Carbonate

Application Area	Description	Rationale / Mechanism	Source(s)
Catalysis	A primary precursor for three-way catalytic converters in automotive exhaust systems.	Decomposes to high-surface-area CeO ₂ , which acts as an oxygen storage component, promoting the conversion of CO, NOx, and hydrocarbons into less harmful gases.	[9][10][12]
Glass & Ceramics	Used as a polishing agent for precision optics and as an additive in specialty glasses.	CeO ₂ , derived from the carbonate, is a highly efficient polishing agent. As an additive, it can decolorize glass or act as a UV absorber.	[4][12]
Materials Science	Precursor for synthesizing luminescent materials and phosphors.	The unique optical properties of cerium compounds are leveraged in lighting and display technologies.	[10]
Chemical Synthesis	Serves as a starting material for the production of other cerium compounds like cerium chloride.	It is a convenient and water-insoluble cerium source that can be easily converted to other salts.	[4][9]

Emerging Biomedical and Drug Development Applications

While cerous carbonate itself is not typically used directly in therapies, its derivative, cerium oxide nanoparticles (nanoceria), has garnered significant interest in the biomedical field.[13] Nanoceria exhibits unique redox properties, allowing it to act as a regenerative antioxidant.[13]

- **Antioxidant Therapy:** The ability of cerium to cycle between Ce^{3+} and Ce^{4+} states allows nanoceria to scavenge reactive oxygen species (ROS), which are implicated in numerous diseases, including cancer and neurodegenerative disorders like Alzheimer's disease.[13]
- **Drug Delivery:** The high surface area of nanoceria makes it a potential candidate for drug delivery platforms.
- **Antimicrobial Agents:** Cerium compounds are being explored as potential adjuvants to enhance the efficacy of existing antibiotics against resistant bacterial strains.[13]

The synthesis of these medically relevant nanoparticles often begins with high-purity cerous carbonate as the precursor, where the controlled thermal decomposition is key to achieving the desired particle size and surface chemistry.

Conclusion

Cerous carbonate is a compound of significant scientific and industrial importance. Its well-defined chemical formula ($Ce_2(CO_3)_3$) and molecular weight (460.26 g/mol) are foundational to its use in quantitative chemical synthesis. Beyond its traditional roles in catalysis and materials science, its function as a high-purity precursor for nanoceria is opening new frontiers in biomedical research and drug development. A thorough understanding of its synthesis and thermal decomposition behavior is paramount for harnessing its full potential in these advanced applications.

References

- Vertex AI Search.
- Grokipedia. Cerium(III)
- PubChem.
- AEM REE.
- Zegen Advanced Materials.
- ChemicalBook.
- Sigma-Aldrich. Cerium(III)
- American Elements.

- Wikipedia. Cerium(III)
- AEM REE. Cerium(III)
- PubChem.
- Sigma-Aldrich. Cerium(III)
- LookChem.
- PMC.
- Coherent Market Insights. **Cerium(III) carbonate** hydrate CAS 54451-25-1 Market Size, Share, Growth.
- ResearchGate. Thermal behavior and decomposition of cerium(III)

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Sources

- 1. Cerium(III) carbonate - Wikipedia [en.wikipedia.org]
- 2. grokipedia.com [grokipedia.com]
- 3. aemree.com [aemree.com]
- 4. americanelements.com [americanelements.com]
- 5. Cas 537-01-9,CEROUS CARBONATE | lookchem [lookchem.com]
- 6. Cerium Carbonate CAS NO: 54451-25-1, 77520-94-6 Molecular Formula: $Ce_2(CO_3)_3 \cdot X(H_2O)$ [unmdc.com]
- 7. 碳酸铈(III) 水合物 99.9% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 8. Cerous carbonate | C3Ce2O9 | CID 160516 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. aemree.com [aemree.com]
- 10. zegmetal.com [zegmetal.com]
- 11. researchgate.net [researchgate.net]
- 12. Cerium(III) carbonate hydrate CAS 54451-25-1 Market Size, Share, Growth | CAGR Forecast 2032 [futuremarketreport.com]
- 13. The Use of Cerium Compounds as Antimicrobials for Biomedical Applications - PMC [pmc.ncbi.nlm.nih.gov]

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